

Health and Safety Profile of 1,4-Dioxan-2-one: A Technical Guide

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Compound of Interest

Compound Name: 1,4-Dioxan-2-one

Cat. No.: B042840

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a professional audience and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling **1,4-Dioxan-2-one**.

Introduction

1,4-Dioxan-2-one, also known as p-dioxanone, is a heterocyclic organic compound. It is the lactone of 2-(2-hydroxyethoxy)acetic acid and serves as the monomer for the biodegradable polymer, polydioxanone (PDO)^{[1][2]}. PDO is widely used in biomedical applications, such as surgical sutures and drug delivery systems, due to its biocompatibility and absorbability^{[1][3]}. Despite the extensive use of its polymer, detailed toxicological data for the monomer, **1,4-Dioxan-2-one**, is not as readily available. This guide provides a comprehensive overview of the known health and safety information for **1,4-Dioxan-2-one**, drawing from available data and related compounds to inform safe handling and use in a research and development setting.

It is crucial to distinguish **1,4-Dioxan-2-one** from its structural analog, 1,4-Dioxane. 1,4-Dioxane is a well-documented probable human carcinogen with significant health risks^{[4][5]}. **1,4-Dioxan-2-one** is a metabolite of 1,4-Dioxane^[6].

Hazard Identification and Classification

Based on available Safety Data Sheets, **1,4-Dioxan-2-one** is classified as a hazardous substance.

GHS Classification:

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation)

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements:

- Prevention: P264 (Wash hands and face thoroughly after handling), P280 (Wear protective gloves, eye protection).
- Response: P302+P352 (IF ON SKIN: Wash with plenty of water), P332+P313 (If skin irritation occurs: Get medical advice/attention), P362+P364 (Take off contaminated clothing and wash it before reuse), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P337+P313 (If eye irritation persists: Get medical advice/attention).

Toxicological Data

The available quantitative toxicological data for **1,4-Dioxan-2-one** is limited. The primary known value is for acute toxicity via intraperitoneal administration in rats.

Endpoint	Species	Route	Value	Reference
Acute Toxicity (LD50)	Rat	Intraperitoneal	790 mg/kg	[7]
Skin Corrosion/Irritation	Data not available	Data not available	Causes skin irritation	TCI SDS
Serious Eye Damage/Irritation	Data not available	Data not available	Causes serious eye irritation	TCI SDS
Germ Cell Mutagenicity	Data not available	Data not available	Data not available	[7]
Carcinogenicity	Data not available	Data not available	Data not available	[7]
Reproductive Toxicity	Data not available	Data not available	Data not available	[7]

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **1,4-Dioxan-2-one** are not readily available in the public domain. However, based on its GHS classification, the following are generalized methodologies that would be employed to assess skin and eye irritation, adhering to OECD guidelines.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test determines the potential of a substance to cause irreversible or reversible inflammatory changes to the skin.

Methodology:

- Test Animal: Healthy, young adult albino rabbit.

- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- Application: A dose of 0.5 mL (if liquid) or 0.5 g (if solid) of the test substance is applied to a small area (approximately 6 cm²) of the clipped skin. The treated area is then covered with a gauze patch and secured with tape.
- Exposure: The exposure duration is typically 4 hours.
- Observation: After the exposure period, the patch is removed, and the skin is wiped to remove any residual test substance. The skin is then examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The severity of the skin reactions is scored according to a standardized scale.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to produce irritation or damage to the eye.

Methodology:

- Test Animal: Healthy, young adult albino rabbit.
- Procedure: A single dose of 0.1 mL of the liquid test substance or 0.1 g of the solid test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application.
- Scoring: The ocular reactions are scored at each observation point according to a standardized scale to determine the overall irritation score.

First Aid Measures

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, seek medical advice.

- Skin Contact: Take off immediately all contaminated clothing. Gently wash with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Ingestion: If you feel unwell, get medical advice/attention. Rinse mouth.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Wash hands and face thoroughly after handling. Use in a well-ventilated area. A local exhaust system is recommended if dust or aerosol will be generated.
- Storage: Keep the container tightly closed. Store in a refrigerator.

Personal Protective Equipment (PPE)

- Respiratory Protection: Dust respirator. Follow local and national regulations.
- Hand Protection: Protective gloves.
- Eye Protection: Safety glasses. A face shield may be necessary depending on the situation.
- Skin and Body Protection: Appropriate protective clothing to prevent skin exposure.

Accidental Release Measures

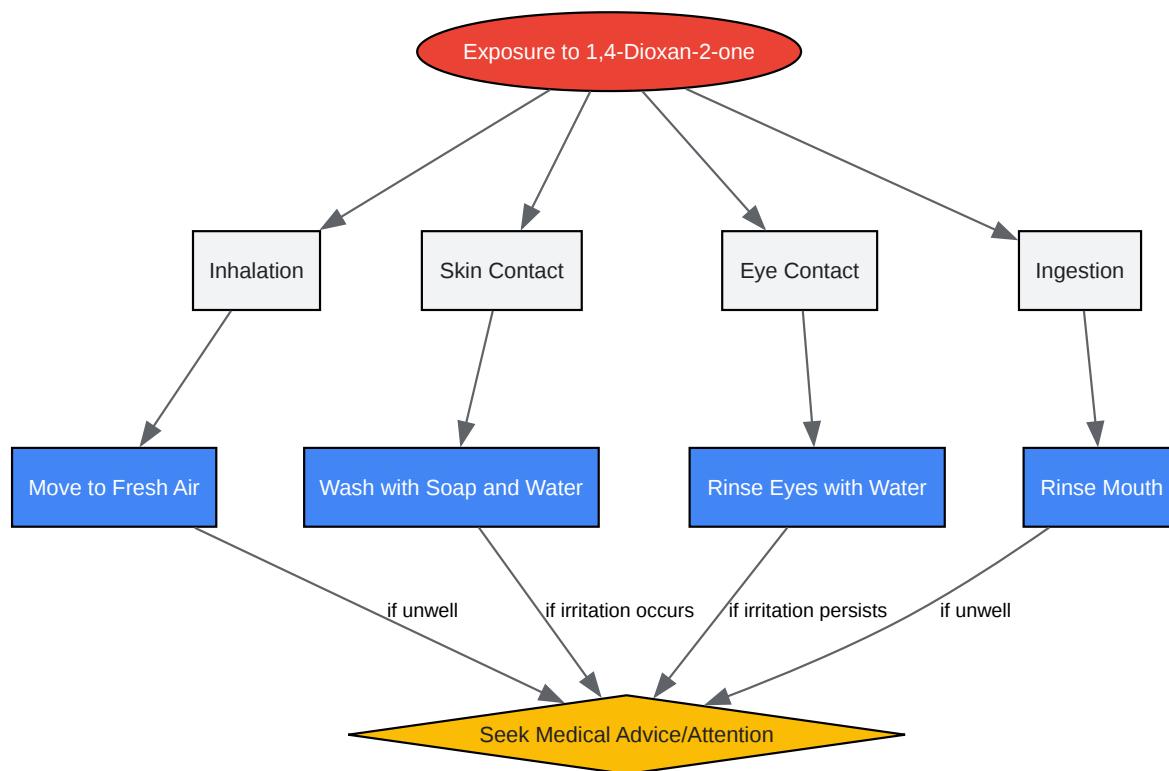
- Personal Precautions: Use personal protective equipment. Keep people away from and upwind of the spill/leak.
- Environmental Precautions: Prevent the product from entering drains.
- Methods for Cleaning Up: For spills, sweep up the material and collect it into an airtight container, taking care not to disperse dust.

Fire-Fighting Measures

- Suitable Extinguishing Media: Dry chemical, foam, water spray, carbon dioxide.
- Precautions for Fire-fighters: Fire-extinguishing work should be done from the windward side. Uninvolved persons should evacuate to a safe place. When extinguishing a fire, be sure to wear personal protective equipment.

Diagrams

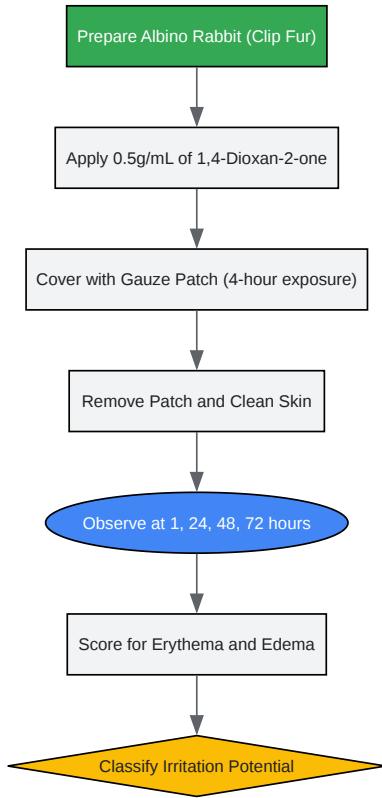
Logical Workflow for Handling 1,4-Dioxan-2-one Exposure



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Caption: First aid response workflow for exposure to **1,4-Dioxan-2-one**.

Experimental Workflow for Dermal Irritation Assessment



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Caption: Generalized workflow for an in-vivo dermal irritation test.

Conclusion

1,4-Dioxan-2-one is a chemical that requires careful handling due to its classification as a skin and eye irritant. While the monomer is a building block for the biocompatible polymer polydioxanone, the toxicological data for **1,4-Dioxan-2-one** itself is sparse. Researchers and drug development professionals should adhere to strict safety protocols, including the use of appropriate personal protective equipment, to minimize exposure. Further toxicological studies are warranted to fully characterize the health and safety profile of this compound.

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